

Technical Support Center: Optimizing Isostearamidopropyl Morpholine Lactate for Antistatic Effects

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Compound of Interest

Compound Name: *Isostearamidopropyl morpholine lactate*

Cat. No.: *B12730114*

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This technical support guide is designed for researchers, scientists, and formulation professionals working with **Isostearamidopropyl morpholine lactate**. It provides frequently asked questions (FAQs) and troubleshooting advice to assist in optimizing its concentration for effective antistatic performance in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **Isostearamidopropyl morpholine lactate** and how does it function as an antistatic agent?

A1: **Isostearamidopropyl morpholine lactate** is the lactic acid salt of Isostearamidopropyl morpholine.^{[1][2]} It functions as an antistatic agent by reducing the tendency of a material to acquire an electrical charge.^[1] Its molecular structure likely allows it to attract moisture from the air, creating a dissipative surface layer that prevents the buildup of static electricity. It is commonly used in personal care products like shampoos, hair sprays, and conditioners for this purpose.^{[1][3][4]}

Q2: What is a typical starting concentration for **Isostearamidopropyl morpholine lactate** in a formulation?

A2: Based on its application in the cosmetics industry, typical concentrations for hair preparations are in the range of 1-5%.^[2] For initial experiments, a concentration within this range is a reasonable starting point. Optimization will be necessary depending on the specific substrate, formulation base, and desired level of antistatic performance.

Q3: Is **Isostearamidopropyl morpholine lactate** safe to handle in a laboratory setting?

A3: According to safety assessments by the Cosmetic Ingredient Review (CIR) Expert Panel, **Isostearamidopropyl morpholine lactate** is considered safe for use in rinse-off cosmetic formulations.^{[1][2][5]} It has been found to be minimally irritating to eyes and mildly irritating to the skin.^{[1][2]} However, data on its safety in leave-on applications or in an industrial context with prolonged exposure is limited.^{[1][2]} Standard laboratory safety protocols, including the use of gloves and eye protection, should be followed.

Q4: What factors can influence the antistatic performance of **Isostearamidopropyl morpholine lactate**?

A4: Several factors can affect performance. The concentration of the agent is a primary factor.^[6] Additionally, environmental humidity plays a significant role, as the agent's mechanism often relies on attracting atmospheric moisture.^{[7][8]} The compatibility of the antistatic agent with other components in the formulation is also crucial, as some ingredients, like untreated fillers, might adsorb the agent and reduce its effectiveness.^[7] The nature of the substrate being treated will also impact performance.

Quantitative Data Summary

While specific performance data for various industrial applications is not readily available in the public domain, the following table summarizes typical usage levels based on cosmetic formulation data.

Parameter	Value	Source
Typical Use Concentration	1% - 5% in hair care formulations	^[2]
Reported Most Common Use	2% of "as sold" material	^[2]
Acute Oral LD50 (Rats)	>5.0 g/kg	^[2]

Experimental Protocols for Performance Evaluation

To quantitatively assess the antistatic properties of your formulation, consider the following standard test methods.

1. Surface Resistivity Test

- Objective: To measure the electrical resistance along the surface of a material. A lower surface resistivity indicates better antistatic performance.[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Methodology (based on ASTM D257):
 - Sample Preparation: Apply the formulation containing **Isostearamidopropyl morpholine lactate** to a standardized substrate (e.g., polymer film, textile swatch) and allow it to dry/cure under controlled conditions.
 - Conditioning: Condition the test samples in a controlled environment (e.g., 23°C and 50% relative humidity) for a specified period (e.g., 24 hours), as humidity can significantly affect results.[\[7\]](#)
 - Measurement: Use a surface resistivity meter with a concentric ring electrode. Place the electrode firmly on the sample surface.
 - Voltage Application: Apply a specified DC voltage (e.g., 100V or 500V) for a set duration (e.g., 60 seconds).
 - Data Recording: Record the resistance value displayed by the meter and calculate the surface resistivity in ohms/square.
 - Comparison: Compare the results for substrates treated with different concentrations of the antistatic agent against an untreated control.

2. Static Decay Test

- Objective: To measure the time required for a static charge to dissipate from a material's surface. A shorter decay time signifies more effective antistatic properties.[\[9\]](#)[\[12\]](#)
- Methodology (based on FTMS 101C, Method 4046):

- **Sample Preparation & Conditioning:** Prepare and condition samples as described for the surface resistivity test.
- **Charging:** Place the sample in the test apparatus. Apply a high voltage (e.g., $\pm 5000\text{V}$) to induce a static charge on the surface.
- **Decay Measurement:** Turn off the voltage source and simultaneously start a timer. A non-contacting electrostatic voltmeter monitors the charge on the sample's surface.
- **Data Recording:** Record the time it takes for the charge to decay to a specified percentage of its initial value (e.g., 10% or 1%). This is the static decay time.
- **Analysis:** Faster decay times indicate superior antistatic performance. Compare the decay times for different concentrations.

Troubleshooting Guide

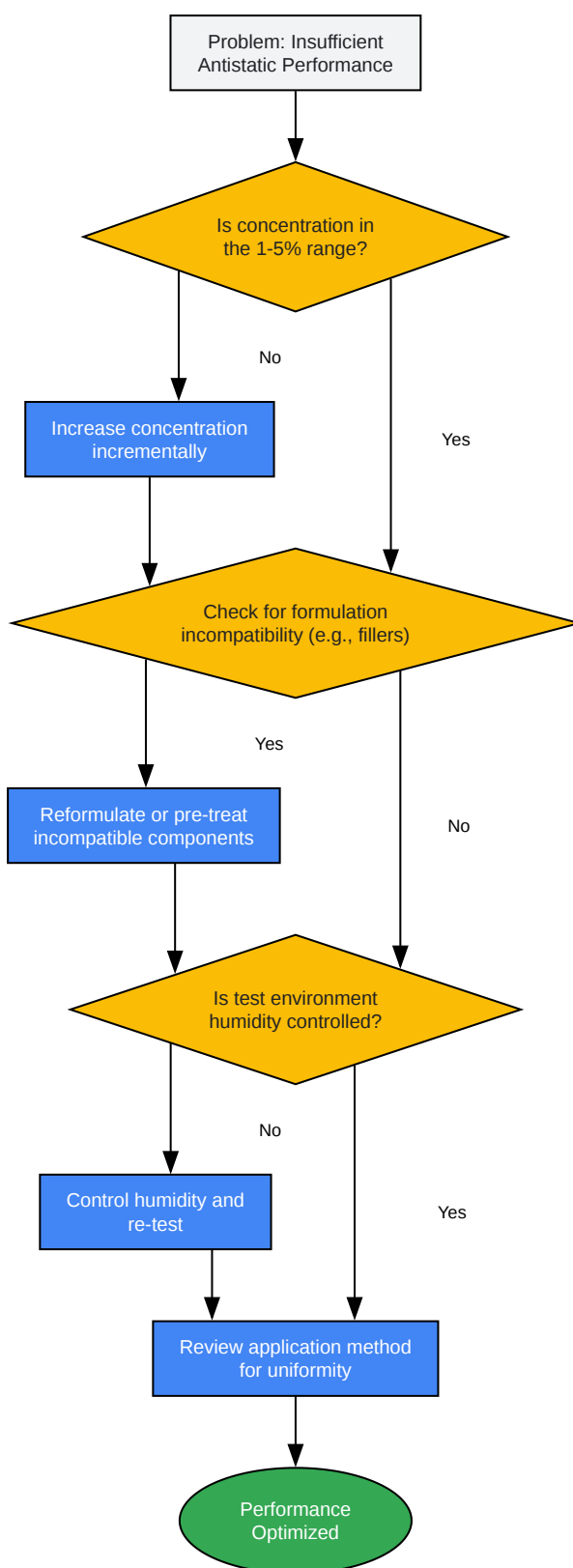
This section addresses common problems encountered during the optimization process.

Problem	Potential Cause(s)	Suggested Solution(s)
Insufficient Antistatic Effect	1. Concentration is too low. [6]2. Poor compatibility with other formulation components. 3. Low environmental humidity. 4. Uneven application or insufficient migration of the agent to the surface. [13]	1. Incrementally increase the concentration of Isostearamidopropyl morpholine lactate and re-evaluate performance. 2. Review the formulation for potential incompatibilities (e.g., with certain fillers or pigments). [7]3. Conduct tests in a controlled humidity environment to confirm performance under intended use conditions. 4. Ensure the application method provides uniform coverage. Consider adding a co-solvent or adjusting the curing/drying process to facilitate migration.
Surface Tackiness or Greasiness	1. Concentration is too high. [6]2. Incomplete drying or curing of the formulation. 3. Interaction with other components leading to residue.	1. Reduce the concentration of the antistatic agent in systematic steps. 2. Optimize the drying/curing time and temperature. 3. Evaluate the formulation for potential reactions or precipitation.
Inconsistent Performance	1. Variability in raw materials. 2. Inconsistent application thickness. 3. Fluctuations in environmental conditions (temperature, humidity) during testing. [7]	1. Ensure consistent quality of all formulation ingredients. 2. Standardize the application and sample preparation process. 3. Strictly control environmental conditions during sample conditioning and testing.

Loss of Antistatic Effect Over Time	1. The antistatic agent is being physically removed (e.g., through abrasion).2. The agent is volatile or degrades under environmental stress (e.g., high temperature). [7]	1. Consider incorporating the agent into the bulk of the material rather than as a surface coating if the application allows.2. Evaluate the thermal stability of the formulation. Select heat-resistant components if necessary.
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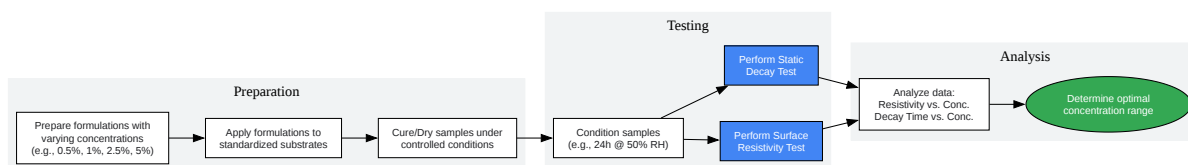
Visual Logic and Workflows

The following diagrams illustrate key logical and experimental workflows for your reference.



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Caption: Troubleshooting workflow for insufficient antistatic effect.



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Caption: Experimental workflow for concentration optimization.

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